

Application Notes & Protocols: The Utility of 1-Iodo-3-methylcyclohexane in Synthetic Chemistry

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Compound of Interest

Compound Name: 1-Iodo-3-methylcyclohexane

Cat. No.: B2814606

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Introduction

1-Iodo-3-methylcyclohexane is a saturated cyclic alkyl halide. While a comprehensive review of the scientific literature does not reveal its widespread application in the total synthesis of complex natural products, its structural motif—a secondary alkyl iodide—makes it a potentially valuable building block in synthetic organic chemistry. Secondary alkyl iodides can participate in a variety of carbon-carbon and carbon-heteroatom bond-forming reactions. This document presents a hypothetical application of **1-iodo-3-methylcyclohexane** in a palladium-catalyzed Suzuki-Miyaura cross-coupling reaction, a powerful method for the construction of C(sp³)–C(sp²) bonds. Such a transformation is highly relevant in the synthesis of natural product analogues and in drug discovery, where the introduction of saturated carbocyclic fragments can significantly impact a molecule's physicochemical properties.

The protocols and data presented herein are representative and intended to provide a practical guide for researchers exploring the use of secondary alkyl iodides in modern synthetic methodologies.

Hypothetical Application: Suzuki-Miyaura Cross-Coupling

The following section details a hypothetical protocol for the coupling of **1-iodo-3-methylcyclohexane** with a boronic acid to illustrate its potential synthetic utility.

Reaction Scheme:

Experimental Protocol

Objective: To synthesize 1-(3-methylcyclohexyl)-4-methoxybenzene via a palladium-catalyzed Suzuki-Miyaura cross-coupling reaction.

Materials:

- **1-Iodo-3-methylcyclohexane** (mixture of diastereomers)
- 4-Methoxyphenylboronic acid
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- 2-Dicyclohexylphosphino-2',6'-diisopropoxybiphenyl (RuPhos)
- Potassium phosphate tribasic (K_3PO_4)
- Toluene (anhydrous)
- Deionized water
- Argon (or Nitrogen) gas supply
- Standard glassware for inert atmosphere reactions

Procedure:

- **Reaction Setup:** To an oven-dried 25 mL Schlenk flask was added palladium(II) acetate (2.2 mg, 0.01 mmol, 1 mol%), RuPhos (9.3 mg, 0.02 mmol, 2 mol%), and potassium phosphate tribasic (424 mg, 2.0 mmol, 2.0 equiv). The flask was sealed with a rubber septum, and the atmosphere was evacuated and backfilled with argon three times.
- **Reagent Addition:** Under a positive pressure of argon, 4-methoxyphenylboronic acid (152 mg, 1.0 mmol, 1.0 equiv) was added to the flask. This was followed by the addition of anhydrous toluene (5 mL) and deionized water (0.5 mL). The mixture was stirred for 10 minutes at room temperature.

- Substrate Addition: **1-Iodo-3-methylcyclohexane** (238 mg, 1.0 mmol, 1.0 equiv) was added dropwise to the stirring reaction mixture via syringe.
- Reaction Conditions: The Schlenk flask was sealed, and the reaction mixture was heated to 80 °C in a preheated oil bath. The reaction progress was monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Work-up: After 12 hours, the reaction was cooled to room temperature. The mixture was diluted with ethyl acetate (20 mL) and washed with water (2 x 10 mL) and brine (1 x 10 mL). The organic layer was dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- Purification: The crude product was purified by flash column chromatography on silica gel (eluent: 98:2 hexanes/ethyl acetate) to afford the desired product, 1-(3-methylcyclohexyl)-4-methoxybenzene.

Quantitative Data Summary

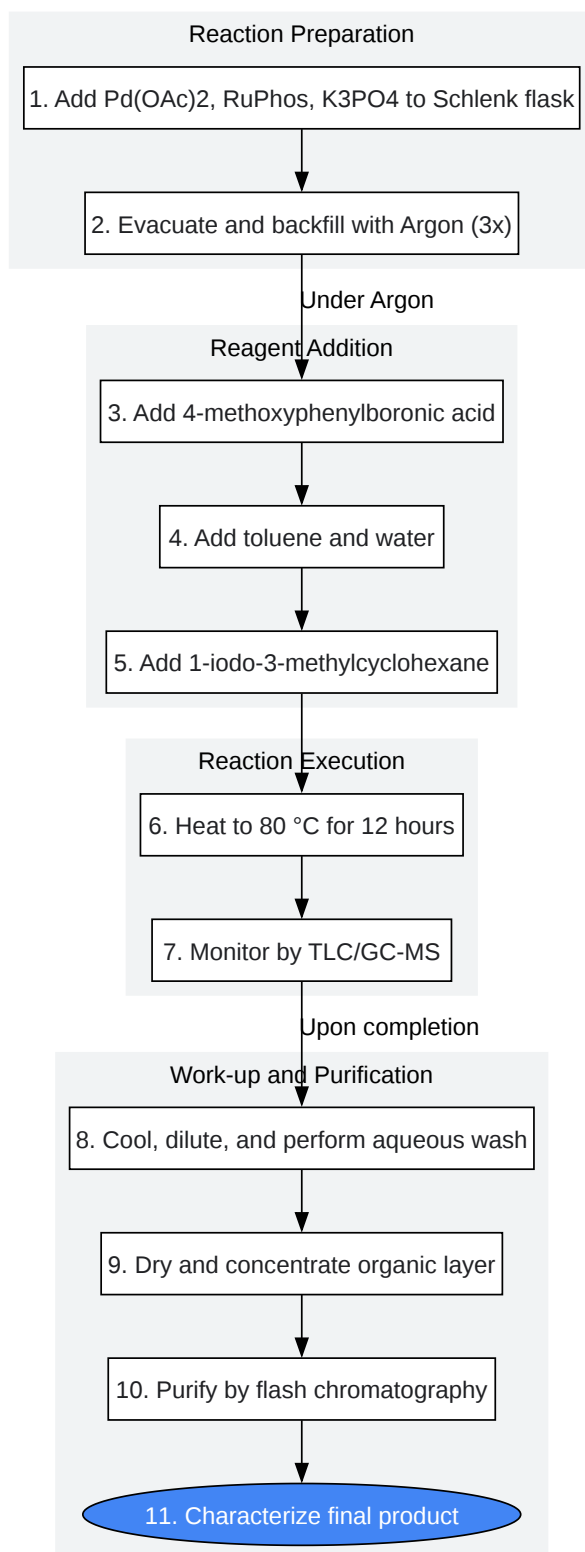
The following table summarizes the hypothetical quantitative data for the described Suzuki-Miyaura cross-coupling reaction.

Reagent/Product	Molecular Weight (g/mol)	Amount (mg)	Moles (mmol)	Molar Equiv.
1-Iodo-3-methylcyclohexane	238.10	238	1.0	1.0
4-Methoxyphenylboronic acid	151.96	152	1.0	1.0
Palladium(II) acetate	224.49	2.2	0.01	0.01
RuPhos	468.61	9.3	0.02	0.02
Potassium phosphate tribasic	212.27	424	2.0	2.0
Product: 1-(3-methylcyclohexyl)-4-methoxybenzene	204.31	173.7	0.85	-
Yield (%)	-	-	-	85%

Visualizations

Experimental Workflow Diagram

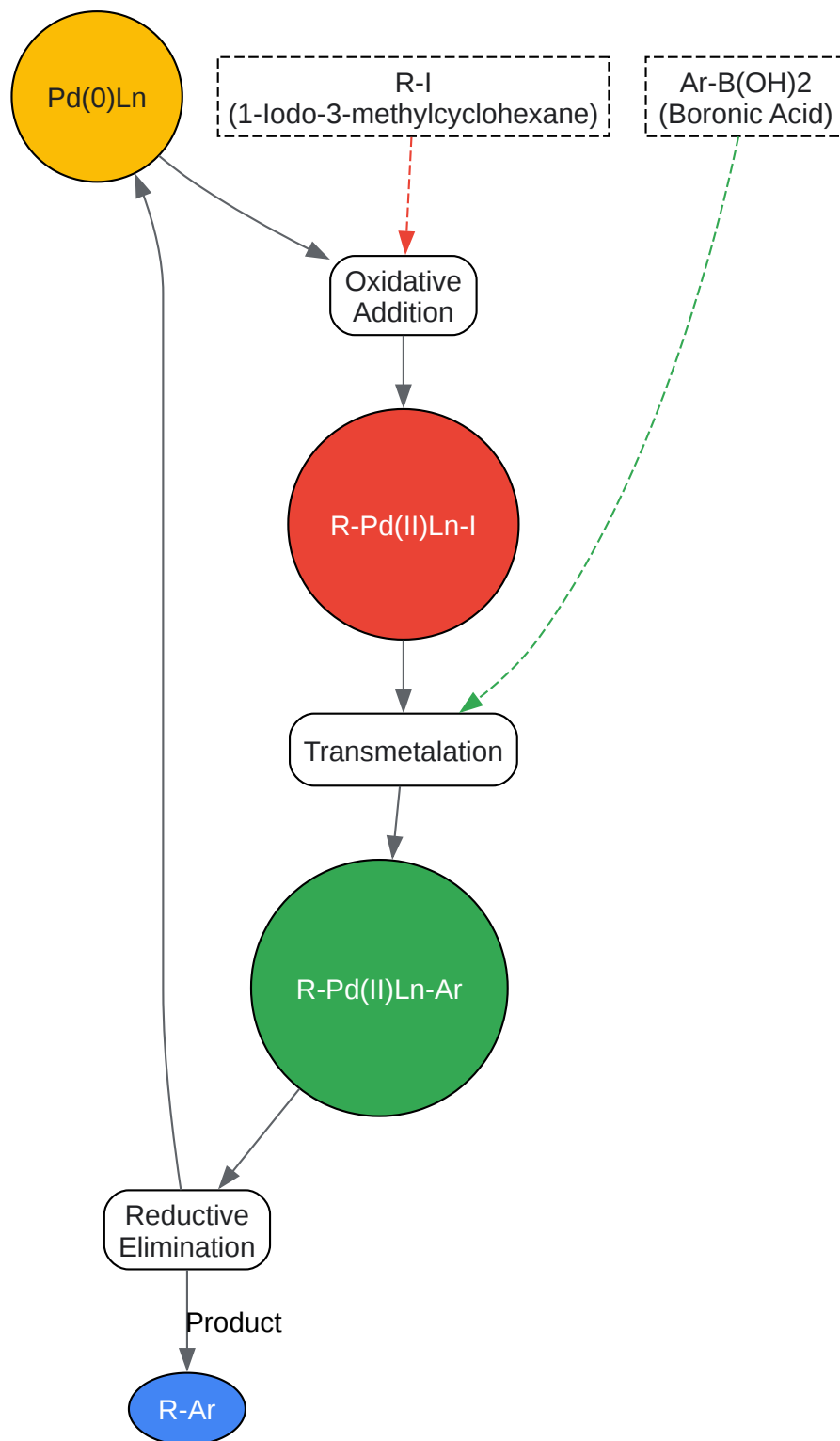
Experimental Workflow for Suzuki-Miyaura Coupling

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Caption: A flowchart illustrating the key steps in the hypothetical Suzuki-Miyaura coupling protocol.

Simplified Catalytic Cycle

Conceptual Diagram of the Suzuki-Miyaura Catalytic Cycle

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Caption: A simplified representation of the key steps in a Suzuki-Miyaura cross-coupling catalytic cycle.

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